

# Protocol for the N-Boc Protection of Primary Amines

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Compound of Interest		
Compound Name:	Tert-butyl carbonate	
Cat. No.:	B8311939	Get Quote

Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

## Introduction

The protection of primary amines is a fundamental and critical step in multi-step organic synthesis, particularly within the realms of peptide synthesis, medicinal chemistry, and drug development.[1] The tert-butyloxycarbonyl (Boc) group is one of the most extensively used protecting groups for amines. This preference is attributed to its stability across a broad spectrum of reaction conditions and its facile removal under mild acidic conditions.[1][2][3] The most prevalent and efficient method for the introduction of the Boc group is through the use of di-tert-butyl dicarbonate ((Boc)<sub>2</sub>O), also known as Boc anhydride.[1][2][3] This document provides a detailed protocol for the N-Boc protection of primary amines utilizing di-tert-butyl dicarbonate.

### **Reaction Mechanism**

The N-Boc protection of a primary amine with di-tert-butyl dicarbonate proceeds via a nucleophilic acyl substitution mechanism.[1][4] The nitrogen atom of the amine attacks one of the carbonyl carbons of the Boc anhydride. This is followed by the departure of a **tert-butyl carbonate** leaving group, which subsequently decomposes into the stable byproducts carbon dioxide and tert-butanol.[1][5] The formation of these gaseous and liquid byproducts helps to drive the reaction to completion.[1][5] While the reaction can proceed without a base, a mild

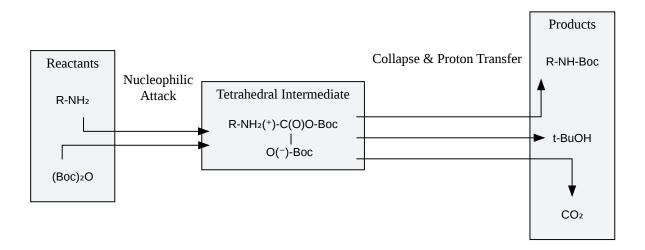




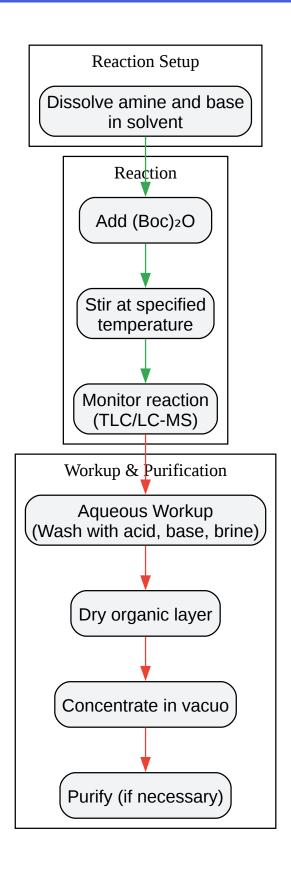


base is often added to neutralize the protonated amine intermediate and accelerate the reaction. [1][2]









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